

In-depth Technical Guide: Molecular Weight of 1-(4-Bromophenyl)ethyl methyl ether

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Compound of Interest

Compound Name: 1-(4-Bromophenyl)ethyl methyl ether

Cat. No.: B1278683

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This guide provides a detailed breakdown of the molecular weight for the chemical compound **1-(4-Bromophenyl)ethyl methyl ether**.

Molecular Structure and Formula

1-(4-Bromophenyl)ethyl methyl ether is an organic compound with the molecular formula $C_9H_{11}BrO$ ^{[1][2][3]}. This formula indicates that each molecule is composed of nine carbon atoms, eleven hydrogen atoms, one bromine atom, and one oxygen atom.

Calculation of Molecular Weight

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The standard atomic weights for the elements present in **1-(4-Bromophenyl)ethyl methyl ether** are:

- Carbon (C): approximately 12.011 atomic mass units (amu)^{[4][5]}
- Hydrogen (H): approximately 1.008 amu^{[6][7][8][9]}
- Bromine (Br): approximately 79.904 amu^{[10][11][12]}
- Oxygen (O): approximately 15.999 amu^{[13][14][15]}

The molecular weight is calculated as follows:

$$(9 \times 12.011) + (11 \times 1.008) + (1 \times 79.904) + (1 \times 15.999) = 215.09 \text{ g/mol}$$

This calculated value is consistent with published data for this compound, which report a molecular weight of approximately 215.09 g/mol or 215.1 g/mol [1][16].

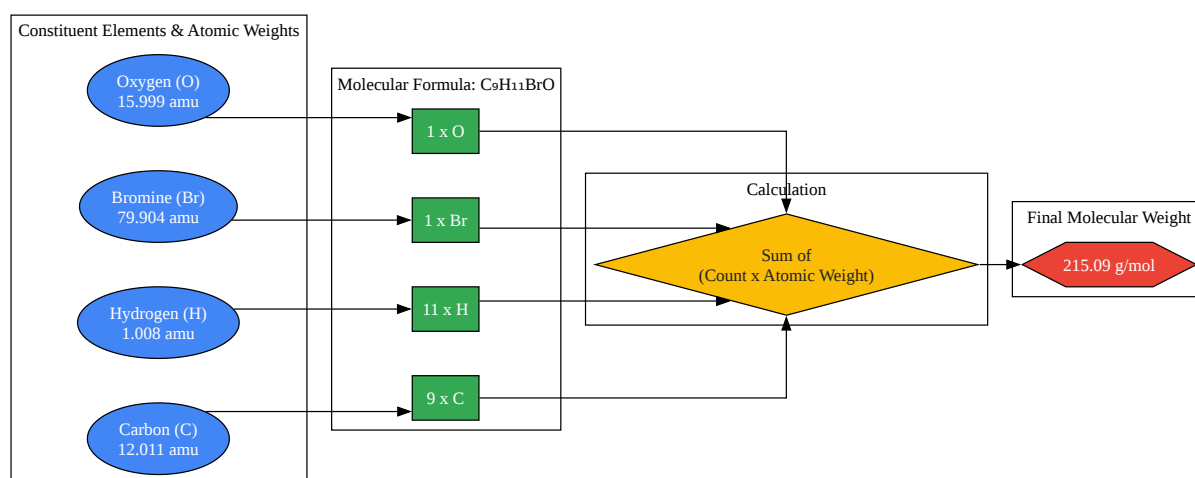
Data Presentation

The quantitative data for the molecular weight calculation is summarized in the table below for clear comparison.

Element	Symbol	Count	Atomic Weight (amu)	Total Weight (amu)
Carbon	C	9	12.011[4][5][17]	108.099
Hydrogen	H	11	1.008[6][7][8][18]	11.088
Bromine	Br	1	79.904[10][11] [12][19][20]	79.904
Oxygen	O	1	15.999[13][14] [15][21][22]	15.999
Total			215.09	

Logical Relationship Diagram

The following diagram illustrates the logical relationship for determining the molecular weight of **1-(4-Bromophenyl)ethyl methyl ether**.



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Caption: Logical workflow for calculating the molecular weight.

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